

Application Notes and Protocols: Preparation of I-CBP112 Hydrochloride Stock Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *I-CBP112 hydrochloride*

Cat. No.: B2515675

[Get Quote](#)

Introduction

I-CBP112 hydrochloride is a potent and selective small molecule inhibitor of the bromodomains of the homologous histone acetyltransferases (HATs), CREB-binding protein (CBP) and p300.^{[1][2][3]} These epigenetic regulators are crucial in controlling gene expression through the acetylation of histone and non-histone proteins. By binding to the bromodomains of CBP and p300, I-CBP112 prevents the recognition of acetylated lysine residues, thereby disrupting critical protein-protein interactions in transcriptional activation.^{[3][4]} This inhibitory action has been shown to impair aberrant self-renewal and induce cellular differentiation in leukemic cell lines.^{[1][4]} These characteristics make I-CBP112 a valuable chemical probe for studying epigenetic mechanisms and a potential therapeutic agent in oncology. Proper preparation and storage of **I-CBP112 hydrochloride** stock solutions are critical for ensuring its stability and efficacy in experimental settings.

Chemical and Physical Properties

The properties of **I-CBP112 hydrochloride** are summarized below. This data is essential for accurate preparation of stock solutions and for understanding the compound's behavior in various experimental conditions.

Property	Value	Reference
Chemical Name	1-[7-(3,4-dimethoxyphenyl)-2,3-dihydro-9-[[[(3S)-1-methyl-3-piperidiny]methoxy]-1,4-benzoxazepin-4(5H)-yl]-1-propanone, monohydrochloride	[1][5]
CAS Number	2147701-33-3	[1][5]
Molecular Formula	C ₂₇ H ₃₆ N ₂ O ₅ • HCl	[1]
Molecular Weight	505.1 g/mol	[1][6]
Appearance	Crystalline solid	[1][6]
Purity	≥90%	[1][6]

Solubility Data

I-CBP112 hydrochloride exhibits solubility in various common laboratory solvents. The choice of solvent is critical and should be based on the specific requirements of the downstream application. For cell-based assays, DMSO is commonly used, but the final concentration in the culture medium should be kept low (typically <0.1%) to avoid solvent-induced cytotoxicity.

Solvent	Solubility	Reference
DMSO	≥32 mg/mL	[4]
16 mg/mL	[1][5]	
Ethanol	16 mg/mL	[1][5]
DMF	16 mg/mL	[1][5]
PBS (pH 7.2)	10 mg/mL	[1]

Experimental Protocols

Materials and Equipment

- **I-CBP112 hydrochloride** powder
- High-purity Dimethyl Sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **I-CBP112 hydrochloride** in DMSO. This is a common concentration for laboratory use, allowing for easy dilution to final working concentrations for various assays.

- Pre-analysis Calculation: Before weighing, calculate the mass of **I-CBP112 hydrochloride** required.
 - To prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = (0.010 \text{ mol/L}) \times (0.001 \text{ L}) \times (505.1 \text{ g/mol}) = 5.051 \text{ mg}$
- Weighing the Compound:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh approximately 5.05 mg of **I-CBP112 hydrochloride** powder directly into the tube. Record the exact weight.
- Solvent Addition:

- Based on the actual weight, calculate the precise volume of DMSO needed to achieve a 10 mM concentration.
- $\text{Volume } (\mu\text{L}) = [\text{Mass (mg)} / 505.1 \text{ (g/mol)}] \times 100,000$
- Example: For an actual weight of 5.10 mg, the required DMSO volume is: $[5.10 / 505.1] \times 100,000 \approx 1009.7 \mu\text{L}$.
- Using a calibrated pipette, add the calculated volume of anhydrous DMSO to the microcentrifuge tube. It is crucial to use newly opened or anhydrous DMSO as the compound's solubility can be affected by moisture.[\[4\]](#)[\[7\]](#)
- Dissolution:
 - Cap the tube securely.
 - Vortex the solution thoroughly for 1-2 minutes until the compound is completely dissolved. Gentle warming in a water bath (37°C) can be used to aid dissolution if necessary.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile cryovials or microcentrifuge tubes.[\[4\]](#)[\[8\]](#)
 - Label each aliquot clearly with the compound name, concentration, date, and solvent.

Storage and Stability

Proper storage is essential to maintain the integrity of the **I-CBP112 hydrochloride** stock solution.

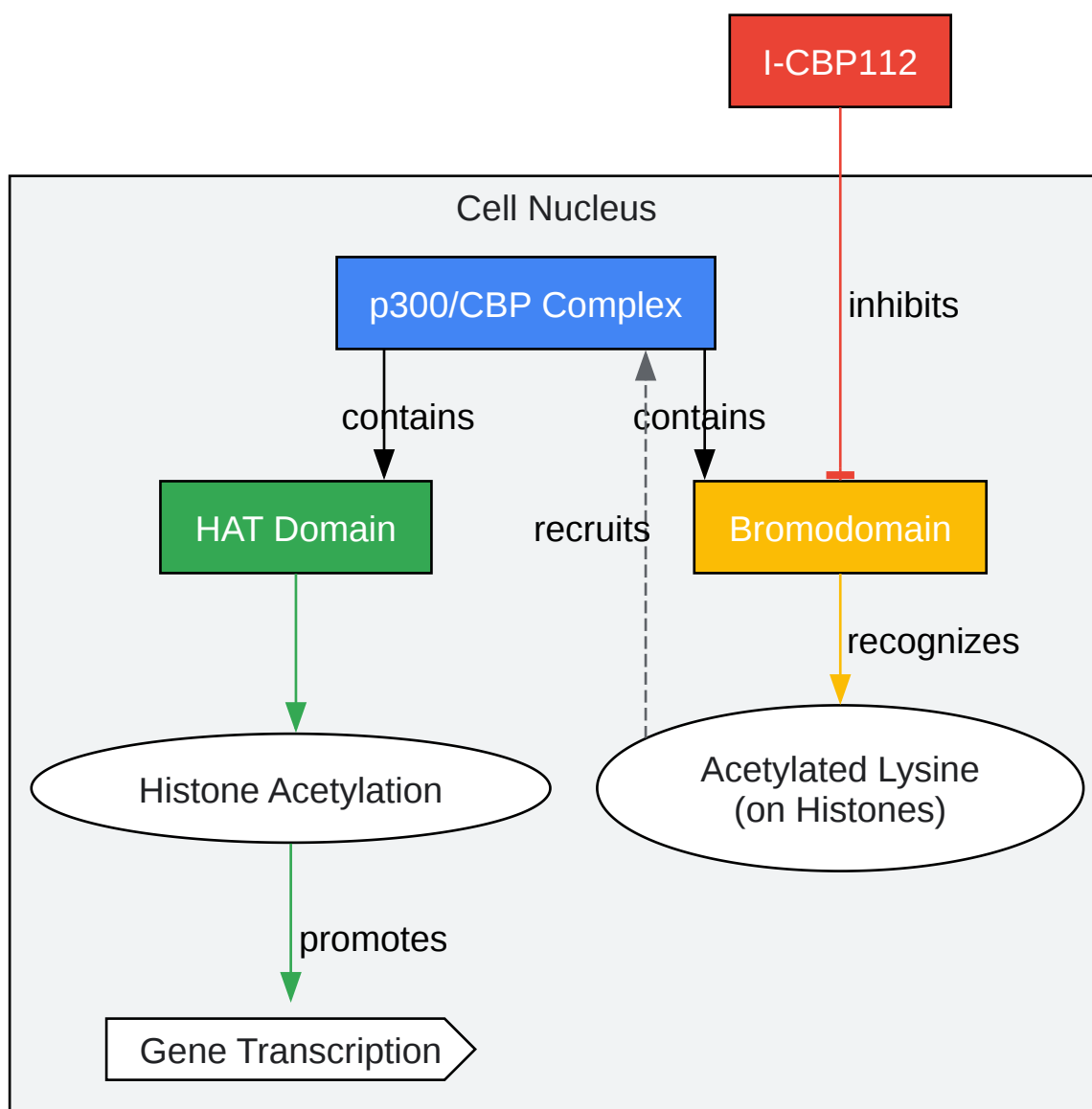
- Long-term Storage: Store the aliquoted stock solution at -80°C for up to two years or at -20°C for up to one year.[\[4\]](#)
- Short-term Storage: For frequent use, a working aliquot can be stored at -20°C for up to one month.[\[7\]](#)[\[9\]](#)

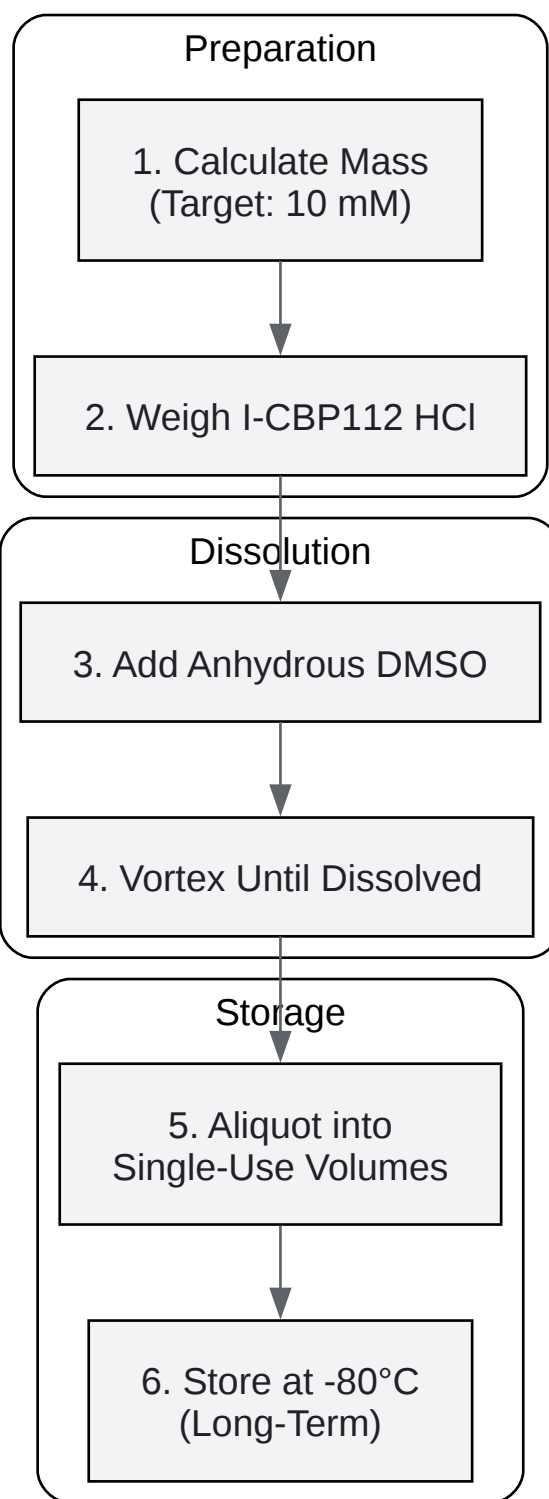
- Powder Form: The solid compound should be stored at -20°C, where it is stable for at least three to four years.[\[1\]](#)[\[4\]](#)[\[5\]](#)

Before use, thaw the required aliquot at room temperature and ensure any precipitate is fully redissolved by vortexing.[\[9\]](#)

Visualizations

Signaling Pathway Diagram





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. researchgate.net [researchgate.net]
- 4. medchemexpress.com [medchemexpress.com]
- 5. medkoo.com [medkoo.com]
- 6. I-CBP112 (hydrochloride) - Cayman Chemical [bioscience.co.uk]
- 7. selleckchem.com [selleckchem.com]
- 8. westbioscience.com [westbioscience.com]
- 9. I-CBP 112 | CBP/p300 bromodomain inhibitor | Hello Bio [hellobio.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of I-CBP112 Hydrochloride Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2515675#preparing-i-cbp112-hydrochloride-stock-solution]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com